

Spectroscopic Characterization of 1-Cyclobutylethan-1-amine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Cyclobutylethan-1-amine

Cat. No.: B1592035

[Get Quote](#)

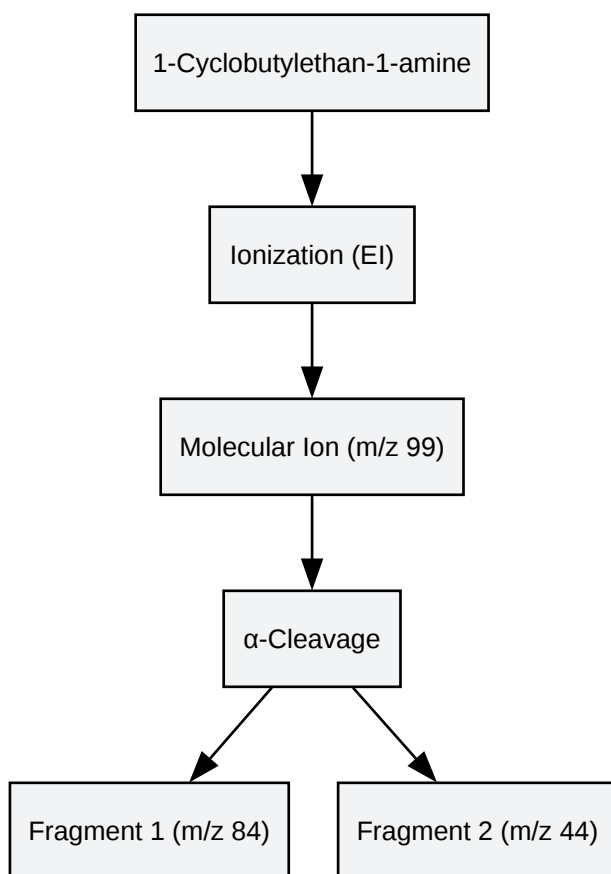
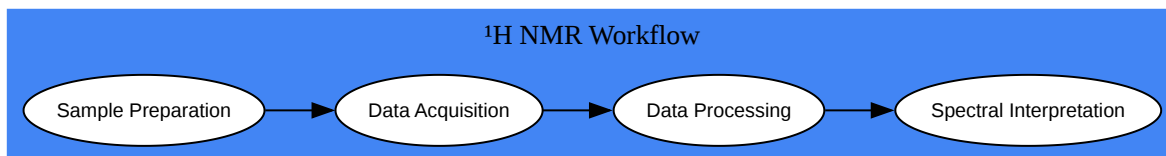
Introduction

1-Cyclobutylethan-1-amine (CAS No. 60637-96-9) is a primary aliphatic amine with a molecular formula of $C_6H_{13}N$ and a molecular weight of 99.18 g/mol ^{[1][2]} Its structure, featuring a cyclobutyl ring attached to an ethylamine moiety, presents an interesting case for spectroscopic analysis. This technical guide provides a comprehensive overview of the expected spectroscopic data for this compound, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

As experimental spectra for this specific compound are not readily available in the public domain, this guide will utilize predicted spectroscopic data. This approach, leveraging established spectroscopic principles and prediction software, serves as a robust framework for researchers, scientists, and drug development professionals in interpreting the spectral characteristics of **1-cyclobutylethan-1-amine** and related structures. The interpretation of these spectra is fundamental to confirming the compound's identity and purity.

Molecular Structure and Spectroscopic Correlation

The structural features of **1-cyclobutylethan-1-amine** are key to understanding its spectroscopic signatures. The molecule consists of a four-membered cyclobutane ring, a chiral center at the carbon bearing the amine group, a methyl group, and a primary amine group ($-NH_2$). Each of these components will give rise to characteristic signals in the NMR, IR, and MS spectra.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-cyclobutylethan-1-amine 97% | CAS: 60637-96-9 | AChemBlock [achemblock.com]

- 2. 1-Cyclobutylethan-1-amine | C₆H₁₃N | CID 21274620 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Characterization of 1-Cyclobutylethan-1-amine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592035#spectroscopic-data-of-1-cyclobutylethan-1-amine-nmr-ir-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com